

# A Comprehensive Technical Guide to 4-Boc-aminomethylbenzamidine

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## Compound of Interest

Compound Name: 4-Boc-aminomethylbenzamidine

Cat. No.: B062996

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This guide provides an in-depth overview of the chemical properties of **4-Boc-aminomethylbenzamidine**, a compound of significant interest to researchers and professionals in the field of drug development.

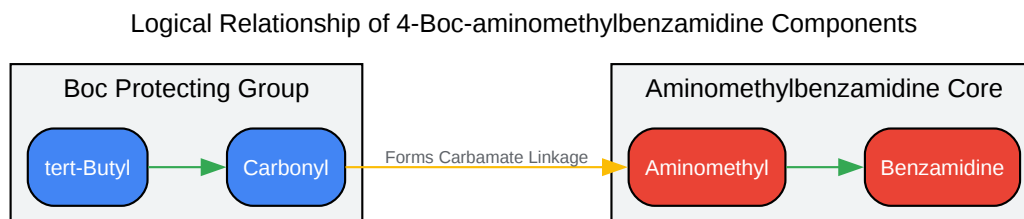
## Chemical Identity and Properties

**4-Boc-aminomethylbenzamidine**, also known as tert-butyl N-[(4-carbamimidoylphenyl)methyl]carbamate, is a derivative of benzamidine. The presence of the Boc (tert-butyloxycarbonyl) protecting group on the aminomethyl substituent modifies its properties for specific applications in organic synthesis and medicinal chemistry.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>19</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	249.31 g/mol	
Monoisotopic Mass	249.14772 Da	[1]

## Structural Information

The molecular structure of **4-Boc-aminomethylbenzamidine** consists of a central benzene ring substituted with a carbamimidoyl group (amidine) and a Boc-protected aminomethyl group at the para position. This specific arrangement of functional groups is crucial for its biological and chemical activities.



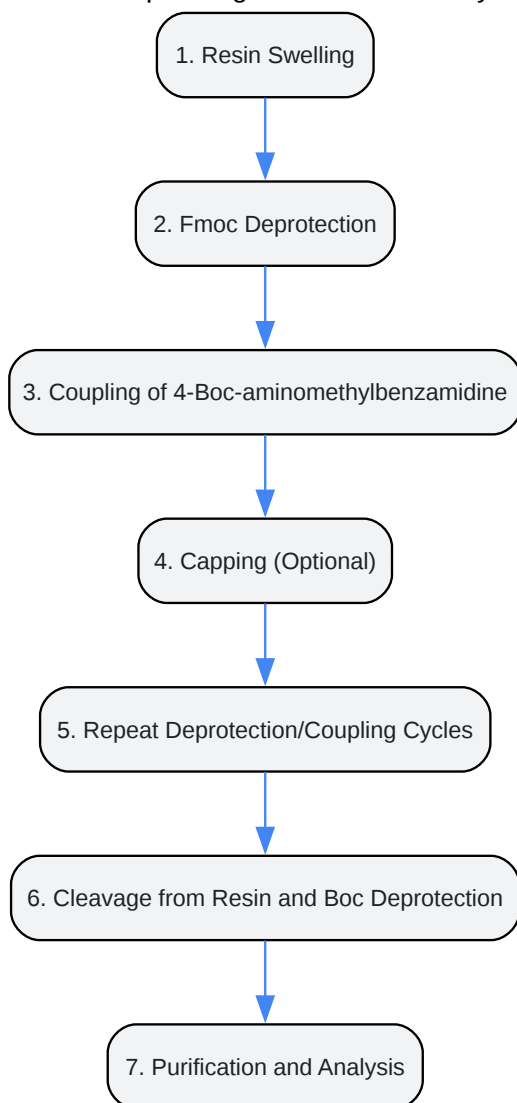
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Caption: Molecular components of **4-Boc-aminomethylbenzamidinium**.

## Experimental Protocols

Detailed experimental protocols involving **4-Boc-aminomethylbenzamidinium** would be specific to its application, such as in the synthesis of serine protease inhibitors or as a building block in combinatorial chemistry. These protocols are typically found in peer-reviewed scientific literature and patents. A generalized workflow for its use in solid-phase peptide synthesis (SPPS), where it could be incorporated as a non-standard amino acid, is outlined below.

## Generalized Workflow for Incorporating 4-Boc-aminomethylbenzamidinium in SPPS



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Caption: Workflow for solid-phase peptide synthesis.

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## References

- 1. PubChemLite - 4-boc-aminomethylbenzamidinium (C<sub>13</sub>H<sub>19</sub>N<sub>3</sub>O<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
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